Essential Guide to the Proper Disposal of GSK-843

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Compound of Interest

Compound Name:	*GSK-843*
Cat. No.:	*B15608183*

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Disclaimer: This document provides guidance on the proper disposal of the research chemical **GSK-843** based on its known chemical properties and general laboratory safety protocols. A specific Safety Data Sheet (SDS) with official disposal instructions from a manufacturer was not publicly available at the time of writing. Therefore, all researchers, scientists, and drug development professionals must consult their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations before proceeding with any disposal.

GSK-843 is a potent and selective RIPK3 kinase inhibitor used in necroptosis research. Proper handling and disposal are paramount to ensure personnel safety and environmental protection. Based on available safety information, **GSK-843** is classified as a combustible solid and is highly hazardous to water, which dictates the stringent disposal requirements outlined below.

Core Chemical and Safety Information

A comprehensive understanding of a substance's properties is the first step toward safe disposal. For **GSK-843**, the following data is critical:

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Property	Value	Implication for Disposal
Chemical Formula	$C_{19}H_{15}N_5S_2$	Organic compound, may have specific reactivity.
Appearance	White to beige powder	Solid waste stream.
Storage Class	11 - Combustible Solids	Must be kept away from ignition sources. Disposal must mitigate fire risk.
Water Hazard Class	WGK 3 - Highly hazardous to water	Must not be disposed of down the drain.[1][2][3] Requires containment to prevent environmental release.[4]
Common Solvent	DMSO (Dimethyl sulfoxide)	Solutions must be treated as a combined hazardous waste stream.

Step-by-Step Disposal Procedures for **GSK-843**

The following procedures are based on general best practices for laboratory chemical waste.

Step 1: Personal Protective Equipment (PPE)

Before handling **GSK-843** for any purpose, including disposal, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Flame-retardant lab coat
- Chemically resistant gloves (Butyl gloves are recommended when working with DMSO solutions)[5]

Step 2: Waste Segregation and Collection

Proper segregation is crucial to prevent accidental reactions and ensure correct disposal.

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- Solid **GSK-843** Waste:
  - Collect all unused or waste **GSK-843** powder in a clearly labeled, sealed container.
  - This container should be designated for "Combustible Solid Hazardous Waste."[6][7][8]
  - Also, collect any contaminated consumables (e.g., weigh boats, spatulas, pipette tips) in a separate, compatible, and clearly labeled solid waste container.
- **GSK-843** in DMSO Solution:
  - Collect all liquid waste containing **GSK-843** and DMSO in a designated, leak-proof, and chemically compatible container.[9]
  - This container should be labeled as "Hazardous Waste: Organic Solvent Mixture (DMSO, **GSK-843**)."
  - Do not pour any solution containing **GSK-843** or DMSO down the drain.[8][10] This is strictly prohibited due to the high water hazard classification.

Step 3: Labeling and Storage of Waste

Accurate and clear labeling is a regulatory requirement and essential for safety.

- Labeling: All waste containers must be labeled with the words "Hazardous Waste."[11][12] The label must also include:
  - The full chemical names of all components (e.g., "**GSK-843**," "Dimethyl sulfoxide"). Do not use abbreviations.
  - The approximate concentration or percentage of each component.
  - The associated hazards (e.g., "Combustible," "Toxic," "Water Hazard").[11]
  - The date the waste was first added to the container.
- Storage:

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- Store waste containers in a designated "Satellite Accumulation Area" within the laboratory.[11][12]
- Keep containers tightly sealed except when adding waste.
- Ensure that waste containers for combustible materials are stored away from heat sources, open flames, and oxidizers.[6][7]
- Store liquid waste containers in secondary containment to prevent spills.

Step 4: Arranging for Final Disposal

The final disposal of chemical waste must be handled by professionals.

- Contact EHS: Once your waste container is full or ready for pickup, contact your institution's Environmental Health and Safety (EHS) department.
- Professional Disposal: EHS will arrange for the collection of the waste by a licensed hazardous waste disposal contractor.[9] These contractors will typically use high-temperature incineration for combustible solids and organic solvent waste in facilities equipped with afterburners and scrubbers to neutralize harmful emissions.[13]

Logical Workflow for **GSK-843** Disposal

The process from identifying waste to its final disposal follows a clear, safety-oriented workflow.

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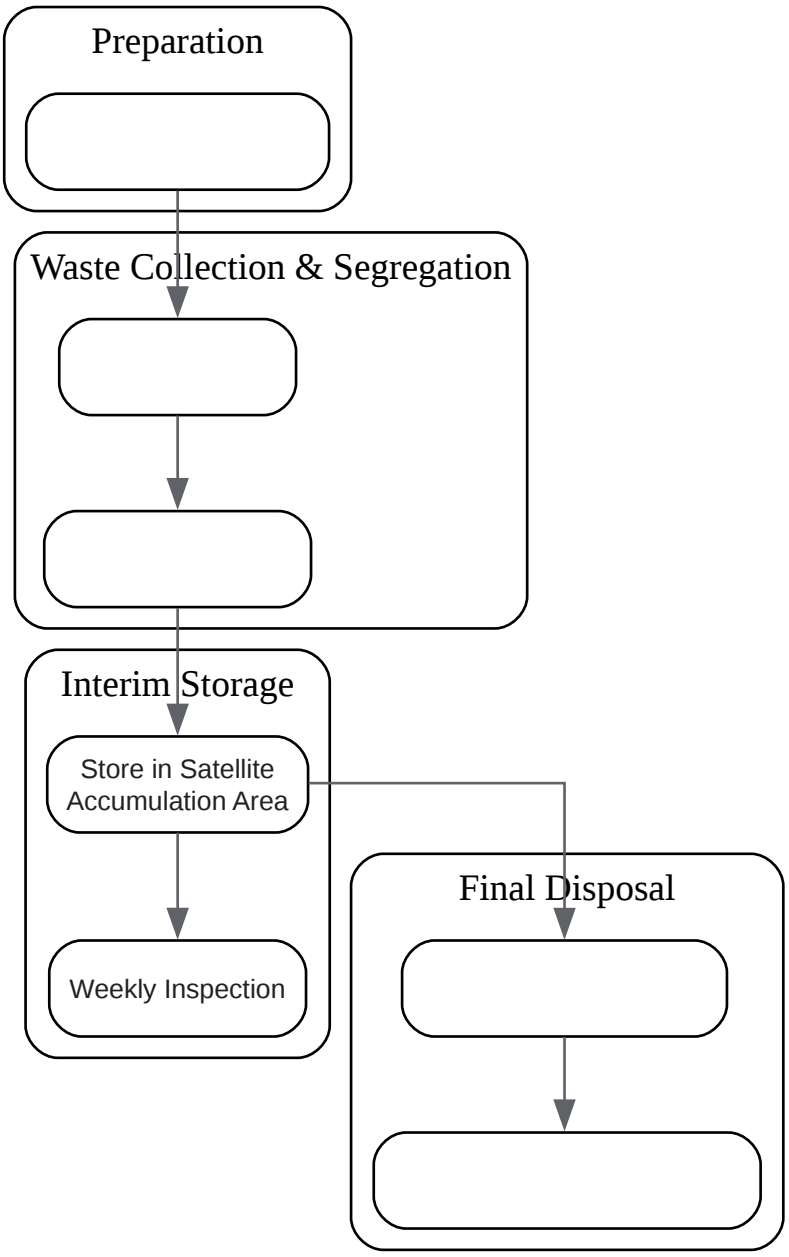

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Caption: Logical workflow for the safe disposal of **GSK-843**.

Note on Data and Visualizations: The core requirements for quantitative data tables and detailed experimental protocols could not be met as no publicly available information exists for specific disposal-related experiments or quantitative thresholds for **GSK-843**. The provided guidance and workflow diagram are based on established principles of chemical safety and waste management.

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